

Proper Disposal Procedures for SU-8 Photoresists

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Compound of Interest

Compound Name: SU-8000

Cat. No.: B1198560

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SU-8 is a specialized epoxy-based negative photoresist widely used in research and industry for creating high-aspect-ratio microstructures. Proper handling and disposal are critical to ensure laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of SU-8 photoresist and associated waste materials, tailored for researchers, scientists, and drug development professionals. It is important to note that while the query specified "**SU-8000**," this designation primarily refers to an ultrasound processor. The following information pertains to the SU-8 series of photoresists, including the SU-8 2000 and 3000 series, which are commonly used in laboratory settings.

Chemical Components and Hazards

SU-8 photoresists are complex mixtures containing several hazardous components. All waste generated during the SU-8 process must be treated as hazardous waste.^{[1][2][3]} Do not dispose of any SU-8 related materials down the drain or in regular trash.^{[1][4][5]}

Component	Function	Key Hazards
Epoxy Resin (e.g., Bisphenol A novolac)	Photo-imageable polymer	Causes skin irritation, serious eye irritation, and may cause an allergic skin reaction. Toxic to aquatic life with long-lasting effects. [1] [6] [7]
Gamma-Butyrolactone (GBL)	Solvent	Harmful if swallowed, causes serious eye damage, and may cause drowsiness or dizziness. [3]
Cyclopentanone	Solvent	Flammable liquid and vapor, harmful if swallowed or in contact with skin, causes serious eye irritation, and may cause respiratory irritation. [1]
Propylene Carbonate	Solvent	Causes serious eye irritation. [8]
Triarylsulfonium hexafluoroantimonate salts	Photoacid Generator	Harmful if swallowed, causes skin and eye irritation, and is toxic to aquatic life with long-lasting effects. [9] [10]

Waste Segregation and Collection

Proper segregation of waste streams is essential for safe and compliant disposal. All waste containers must be clearly labeled with "Hazardous Waste" and a description of the contents.

Liquid Waste

- Unused/Expired SU-8 Resist: Collect in a designated, sealed, and properly labeled waste container. Due to its photosensitivity, store the waste container in a dark or opaque secondary container.[\[1\]](#)[\[5\]](#)[\[6\]](#)

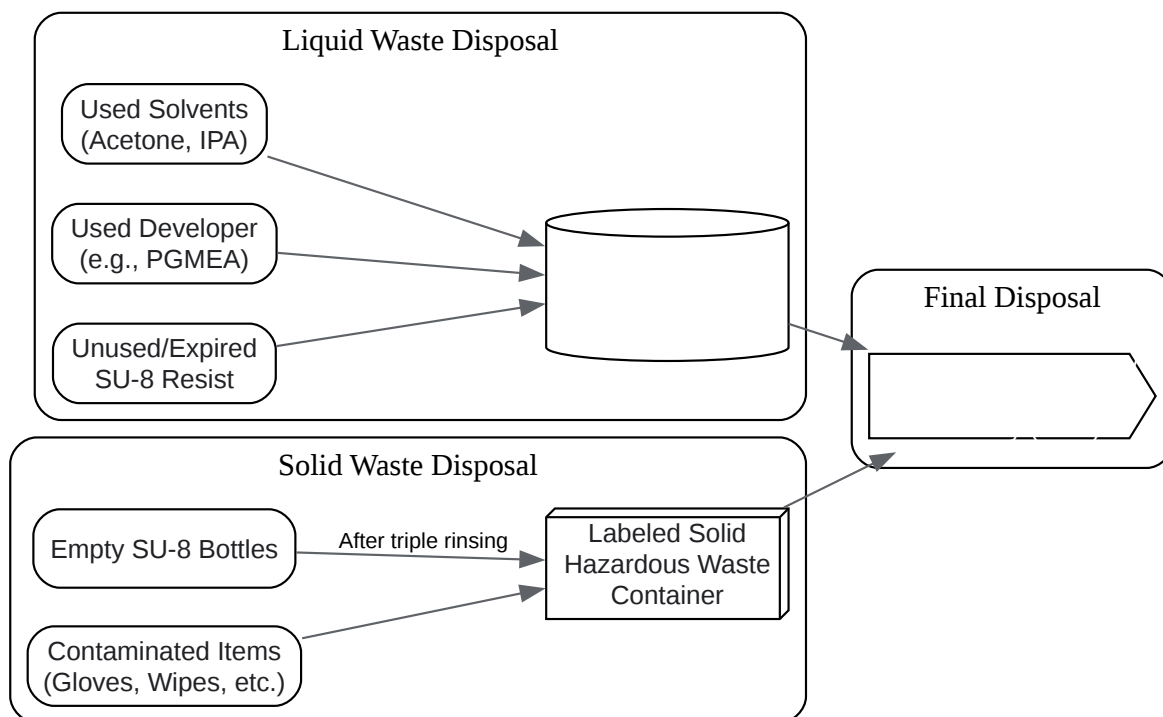
- Developer (e.g., SU-8 Developer, PGMEA): Collect all used developer in a separate, labeled hazardous waste container.
- Solvents (e.g., Acetone, Isopropyl Alcohol): Solvents used for cleaning and rinsing should be collected in a designated solvent waste container.

Solid Waste

- Contaminated Materials: All items that come into contact with SU-8 resist, such as wipes, gloves, pipette tips, and empty resist bottles, must be disposed of as hazardous solid waste.
- Empty SU-8 Bottles: Triple-rinse the empty bottle with a suitable solvent (e.g., acetone). The first rinseate must be collected as hazardous waste. After rinsing and allowing it to air dry, the bottle can be disposed of according to institutional guidelines, which may still require it to be treated as hazardous waste.

Step-by-Step Disposal Procedures

The following workflow outlines the procedural steps for the proper disposal of waste generated during the SU-8 photolithography process.



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SU-8 Waste Disposal Workflow

Experimental Protocols for Waste Handling

Protocol 1: Collection of Liquid SU-8 Waste

- **Designate a Waste Container:** Use a chemically resistant container, such as a high-density polyethylene (HDPE) or glass bottle, specifically for liquid SU-8 waste. Ensure it has a secure screw-top cap.
- **Labeling:** Clearly label the container with "Hazardous Waste: SU-8 Photoresist and Developer Waste". Include the primary chemical constituents and their approximate concentrations if known.
- **Collection:** During your process, carefully pour all waste SU-8 resist, used developer, and initial solvent rinses into the designated waste container using a funnel.

- Storage: Keep the waste container closed when not in use and store it in a well-ventilated area, away from ignition sources and direct sunlight.[1][5][6]

Protocol 2: Handling of Solid SU-8 Contaminated Waste

- Designate a Waste Bag/Container: Use a heavy-duty, labeled bag or a rigid container lined with a plastic bag for the collection of solid waste.
- Collection: Place all contaminated items, including gloves, wipes, and other disposable materials, directly into the designated solid waste container immediately after use.
- Empty Bottle Disposal: a. Triple rinse the empty SU-8 bottle with a small amount of an appropriate solvent (e.g., acetone). b. Pour the first rinse into the liquid hazardous waste container. Subsequent rinses can also be added to the solvent waste stream. c. Allow the bottle to air dry completely in a fume hood. d. Deface the original label and dispose of the bottle as solid hazardous waste.

Protocol 3: Arranging for Final Disposal

- Contact EHS: Once your waste containers are full, contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup.
- Follow Institutional Procedures: Adhere to all specific procedures and documentation requirements set forth by your EHS department for waste collection and disposal. Never attempt to dispose of hazardous waste through a commercial waste disposal service without explicit approval from EHS.

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References

- 1. bgu.ac.il [bgu.ac.il]
- 2. nano.pitt.edu [nano.pitt.edu]

- 3. scribd.com [scribd.com]
- 4. pentachemicals.eu [pentachemicals.eu]
- 5. bgu.ac.il [bgu.ac.il]
- 6. uwaterloo.ca [uwaterloo.ca]
- 7. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. pfaltzandbauer.com [pfaltzandbauer.com]
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